Spectroscopic Data Analysis of Ethyl 4-hydroxypent-2-enoate

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Compound of Interest

Compound Name:	*Ethyl 4-hydroxypent-2-enoate*
CAS No.:	*10150-92-2*
Cat. No.:	*B8314693*

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An In-Depth Technical Guide for Structural Validation

Executive Summary

Ethyl 4-hydroxypent-2-enoate (CAS: 10150-92-2) represents a critical structural motif in organic synthesis, serving as a functionalized Michael acceptor and a precursor for polyketide natural products. Its structure contains three distinct spectroscopic handles: a conjugated ester, a disubstituted alkene, and a secondary allylic alcohol.

This guide provides a rigorous, self-validating framework for the spectroscopic analysis of this molecule. Unlike standard data sheets, this document focuses on causality—explaining why signals appear where they do and how to use specific couplings to definitively assign stereochemistry (

geometry and relative configuration).

Part 1: Structural Context & Synthetic Origins

Before beginning analysis, one must understand the sample's origin to anticipate impurities. This molecule is frequently synthesized via:

- Horner-Wadsworth-Emmons (HWE) Reaction: Reaction of triethyl phosphonoacetate with lactaldehyde.
  - Common Impurity: Residual phosphonates or

    -isomer (cis).
- Reduction of Ethyl 4-oxopent-2-enoate: Luche reduction of the corresponding ketone.
  - Common Impurity: Unreacted ketone (observable via ketone C=O stretch at ~1690 cm^{-1}).

The presence of the chiral center at C4 and the alkene at C2/C3 creates potential for diastereomers, though the

-isomer is thermodynamically favored.

Part 2: Mass Spectrometry (MS) – Fragmentation Logic

Mass spectrometry (EI, 70 eV) is the first line of defense for identification. For **Ethyl 4-hydroxypent-2-enoate** (

, MW = 144.17 g/mol), the molecular ion is often weak due to facile dehydration.

Fragmentation Pathway Analysis

- Molecular Ion (

  ): m/z 144 (Often low intensity).
- Dehydration (

  ): m/z 126. The allylic alcohol functionality facilitates rapid loss of water, often forming a conjugated diene cation.
- Loss of Ethoxy (

  ): m/z 99. Cleavage of the ester bond, generating the acylium ion.

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- Alpha-Cleavage: Cleavage adjacent to the hydroxyl group is a dominant pathway.[1]

Validation Protocol: If the

peak at 144 is absent, lower the ionization energy (e.g., to 20 eV) or use Chemical Ionization (CI) with ammonia to observe the

or

adducts.

Part 3: Infrared (IR) Spectroscopy[2][3]

IR is used here primarily for functional group validation and to assess conjugation.

Functional Group	Wavenumber (cm^{-1})	Diagnostic Feature
O-H Stretch	3350–3450 (Broad)	Indicates secondary alcohol. Sharpens if dilute (non-H-bonded).
C=O Stretch	1715–1725 (Strong)	Critical Check: A standard saturated ester appears at ~1740 cm^{-1}. The conjugation with the C=C double bond lowers the force constant, shifting this peak to lower wavenumbers (~1720 cm^{-1}).
C=C Stretch	1650–1665 (Med)	Characteristic of -unsaturation.[2]
C-O Stretch	1250–1300	Ester C-O-C asymmetric stretch.

Self-Validating Check: If the Carbonyl peak is above 1735 cm^{-1}, the alkene is likely not conjugated (isomerized to the

position), or the sample is the saturated analog.

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Part 4: Nuclear Magnetic Resonance (NMR) – The Core Analysis

This section details the definitive assignment using 400 MHz (or higher)

H NMR in

.

4.1. The Logic of Assignment (Connectivity)

The molecule is analyzed in four distinct spin systems:

- Ethyl Ester: A triplet and quartet system.[2][3]
- Alkene (

  ): Two protons with large coupling (Trans).[4]
- Carbinol (

  ): One proton on C4.
- Terminal Methyl: A doublet on C5.

4.2. 1H NMR Data Table (Representative)

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Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
H-3	6.95	dd	1H	,	-proton. Deshielded by resonance (positive charge character).[2] Coupled to H-2 (trans) and H-4.
H-2	5.98	dd	1H	,	-proton. Shielded relative to H-3. Large trans coupling confirms -geometry.
H-4	4.45	m (dq)	1H	Complex	Carbinol methine. Shifted by oxygen. Couples to H-3, H-5, and OH.
OCH_2	4.20	q	2H		Ester methylene. Standard quartet.
OH	2.50	br s	1H	-	Variable. Disappears with

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				shake.
H-5	1.35	d	3H	Terminal Methyl. Doublet due to H-4.
CH_3 (Ester)	1.28	t	3H	Ester Methyl. Standard triplet.

4.3. Critical Stereochemical Determination (

vs

)

The most common error in analyzing this molecule is ignoring the alkene geometry.

- Trans (

  ):

  coupling constant is 15–16 Hz.
- Cis (

  ):

  coupling constant is 10–12 Hz.
- Action: Zoom into the alkene region (5.8–7.0 ppm). Measure the distance between the outer legs of the doublet (in Hz). If

  Hz, your synthesis produced the thermodynamically less stable

  -isomer.

4.4. Diastereotopicity (Advanced Analysis)

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Because C4 is a chiral center, the protons of the ethyl ester's methylene group (

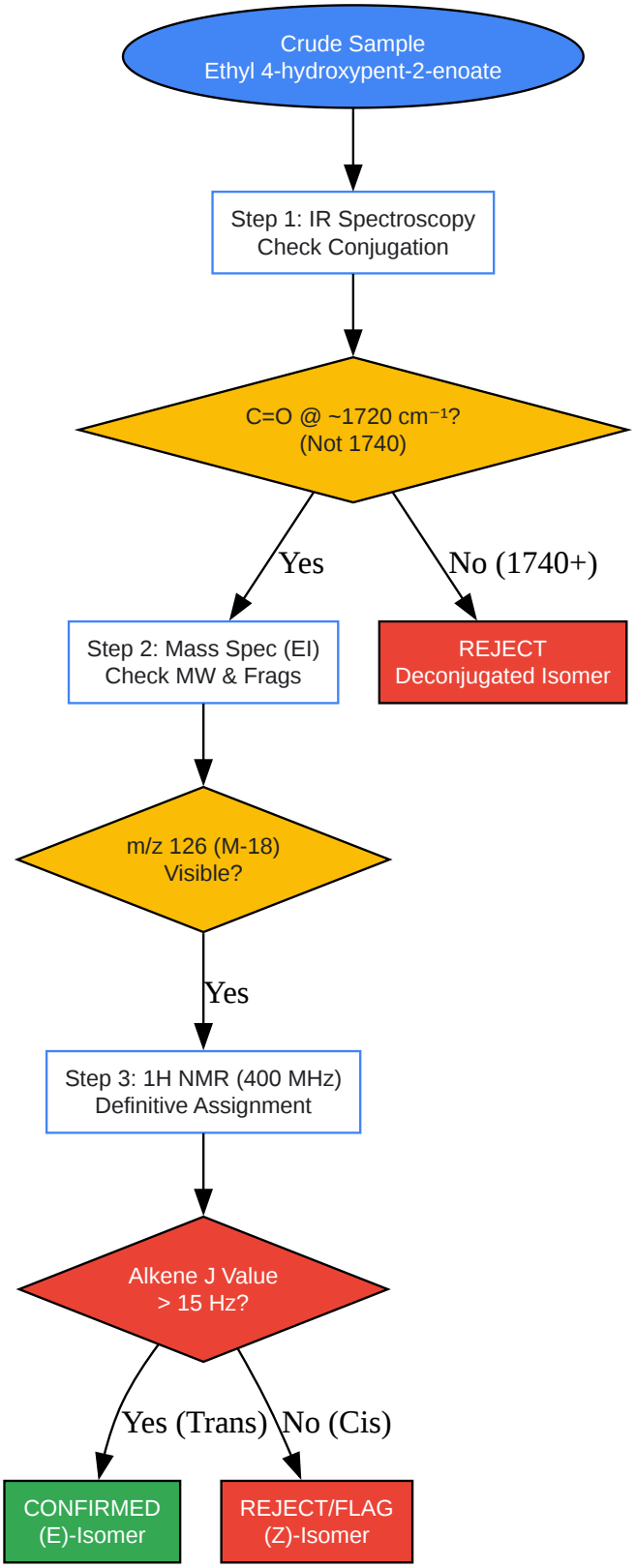
) are technically diastereotopic. In lower field instruments (300 MHz), they appear as a standard quartet. In high-field instruments (600+ MHz) or chiral solvents, this quartet may split into a complex multiplet (

system), revealing the chiral influence of C4.

Part 5: Visualization of Analytical Workflow

The following diagram illustrates the decision tree for validating the structure, emphasizing the "Self-Validating" checkpoints.

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Caption: Logical workflow for spectroscopic validation, prioritizing conjugation checks and stereochemical coupling constants.

Part 6: Experimental Protocol (Self-Validating)

Objective: Obtain high-resolution NMR data capable of resolving H2/H3 coupling.

- Sample Prep: Dissolve ~10 mg of sample in 0.6 mL

  .

  - Why? Chloroform is non-polar, preventing OH exchange broadening, allowing observation of the OH coupling (sometimes).

- Shimming: Shim until the

  singlet (7.26 ppm) has a linewidth at half-height

  Hz.

  - Validation: If the solvent peak is broad, the critical

    small coupling (~4.5 Hz) will be smeared, making assignment impossible.

- Acquisition:
  - Spectral Width: -1 to 12 ppm.
  - Scans: 16 (minimum).
  - Pulse Delay (D1): 5 seconds.
  - Why D1? To ensure full relaxation of the alkene protons for accurate integration (quantitative purity assessment).
- Processing: Apply Exponential Multiplication (LB = 0.3 Hz) to enhance signal-to-noise without compromising coupling resolution.

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